

Synthesis of Methyl 2-(chloromethyl)isonicotinate from Methyl 2-(hydroxymethyl)isonicotinate.

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Compound of Interest

Compound Name: Methyl 2-(hydroxymethyl)isonicotinate

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Synthesis of Methyl 2-(chloromethyl)isonicotinate: An Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of methyl 2-(chloromethyl)isonicotinate from **methyl 2-(hydroxymethyl)isonicotinate**. This transformation is a crucial step in the synthesis of various pharmaceutical intermediates and active pharmaceutical ingredients. The protocol includes a comprehensive description of the reaction conditions, purification methods, and characterization data.

Data Presentation

The following tables summarize the key physicochemical properties and spectroscopic data for the starting material and the final product.

Table 1: Physicochemical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Methyl 2-(hydroxymethyl)isonicotinate	C ₈ H ₉ NO ₃	167.16	58481-17-7
Methyl 2-(chloromethyl)isonicotinate	C ₈ H ₈ ClNO ₂	185.61	125104-36-1

Table 2: ¹H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) in ppm
Methyl 2-(hydroxymethyl)isonicotinate	CDCl ₃	8.75 (d, 1H), 7.80 (s, 1H), 7.70 (d, 1H), 4.85 (s, 2H), 3.95 (s, 3H), 3.50 (br s, 1H)
Methyl 2-(chloromethyl)isonicotinate	CDCl ₃	8.88 (d, J=5.52 Hz, 1H), 8.38 (s, 1H), 8.18 (dd, J=4.20 Hz, J=1.44 Hz, 1H), 5.08 (s, 2H), 4.04 (s, 3H)

Table 3: ¹³C NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) in ppm
Methyl 2-(hydroxymethyl)isonicotinate	CDCl ₃	165.8, 159.5, 149.8, 138.0, 122.5, 120.0, 63.5, 52.5
Methyl 2-(chloromethyl)isonicotinate	CDCl ₃	165.2, 155.0, 150.2, 139.5, 124.0, 122.8, 53.0, 45.0

Experimental Protocols

This section details the experimental procedures for the synthesis of the starting material and the target compound.

Synthesis of Methyl 2-(hydroxymethyl)isonicotinate

A common route to the starting material is the esterification of 2-(hydroxymethyl)isonicotinic acid. Alternatively, it can be prepared from commercially available methyl isonicotinate.

Protocol 1: Synthesis from Methyl Isonicotinate

A detailed protocol for the synthesis of methyl isonicotinate, a precursor, can be found in the literature. One common method involves the Fischer esterification of isonicotinic acid in methanol with a catalytic amount of sulfuric acid.

Synthesis of Methyl 2-(chloromethyl)isonicotinate

The conversion of the hydroxymethyl group to a chloromethyl group is efficiently achieved using thionyl chloride.

Protocol 2: Chlorination with Thionyl Chloride

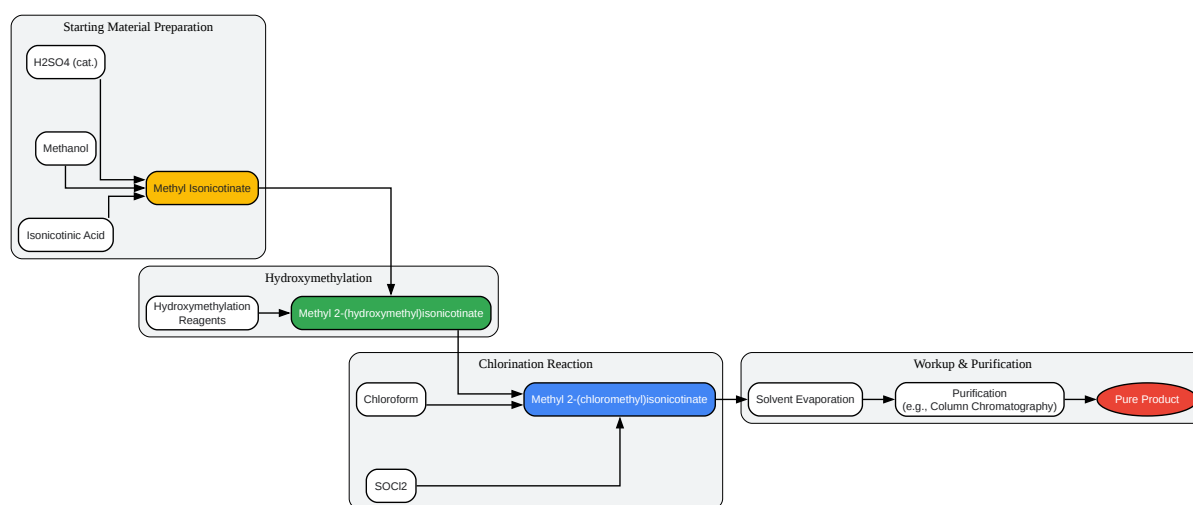
In a solution of thionyl chloride (SOCl_2) (50mL) at 0°C , a solution of **methyl 2-(hydroxymethyl)isonicotinate** (4.16 g, 24.9 mmol) in chloroform (CHCl_3) (5mL) is added dropwise.^[1] The reaction mixture is then stirred overnight at room temperature.^[1] Following the reaction, dichloromethane (CH_2Cl_2) (100mL) is added, and the solvents are removed under reduced pressure.^[1] This step of adding CH_2Cl_2 and removing the solvent is repeated to ensure the complete removal of excess SOCl_2 .^[1] The resulting product is a grey solid (4.6 g, 100% yield) and can be used in subsequent steps without further purification.^[1]

Purification:

If further purification is required, the crude product can be purified by flash column chromatography on silica gel, using a gradient of ethyl acetate in petroleum ether.

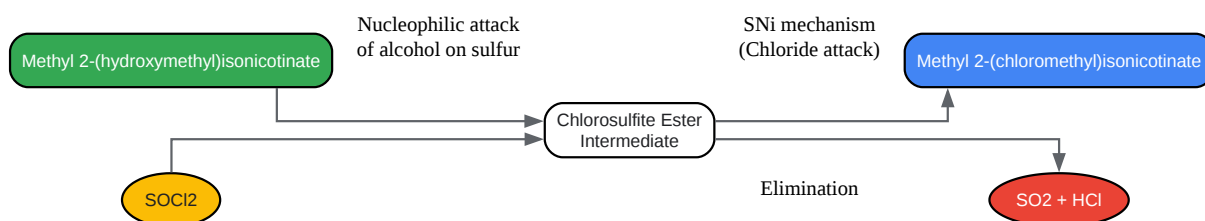
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the synthesis.



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Caption: Synthetic workflow for the preparation of Methyl 2-(chloromethyl)isonicotinate.



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Caption: Simplified reaction mechanism for the chlorination step.

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References

- 1. prepchem.com [prepchem.com]
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